

In Vivo Administration Protocol for Tylosin Lactate in Animal Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tylosin lactate

Cat. No.: B1682566

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Application Notes

Tylosin is a macrolide antibiotic used in veterinary medicine to treat a variety of infections.[1] It is effective against most Gram-positive bacteria and mycoplasmas, with limited activity against Gram-negative bacteria.[1] **Tylosin lactate**, a salt of tylosin, is used in various formulations for in vivo administration in animal models for pharmacokinetic, toxicological, and efficacy studies. This document provides detailed protocols for the preparation and administration of **Tylosin lactate** in common laboratory animal models, specifically mice and rats.

Mechanism of Action: Tylosin inhibits bacterial protein synthesis by binding to the 50S ribosomal subunit, thereby preventing the translocation of peptides.[2] Beyond its antimicrobial properties, tylosin has demonstrated immunomodulatory effects, influencing cytokine production.[3][4]

Formulation and Vehicle Selection: **Tylosin lactate**'s solubility and the desired route of administration will dictate the choice of vehicle. For oral gavage, aqueous vehicles are often suitable. For parenteral routes like intraperitoneal injection, sterile isotonic solutions are necessary to ensure biocompatibility and minimize irritation. A common formulation for injectable tylosin solutions involves a mixture of propylene glycol and water for injection.[5]

Quantitative Data Summary

The following tables summarize key quantitative data for the in vivo administration of Tylosin salts in various animal models.

Table 1: Acute Toxicity of Tylosin Salts[6]

Species	Route	Tylosin Salt	LD50 (mg/kg)
Mouse	Oral	Tylosin Phosphate	>6200
Mouse	Oral	Tylosin Base	>5000
Mouse	Intraperitoneal	Tylosin Phosphate	492.5
Mouse	Intraperitoneal	Tylosin Base	594.1
Rat	Oral	Tylosin Phosphate	>6200
Rat	Oral	Tylosin Base	>5000
Rat	Intraperitoneal	Tylosin Phosphate	1001

Table 2: Pharmacokinetic Parameters of Tylosin Salts (Oral Administration)

Species	Tylosin Salt	Dose (mg/kg)	Cmax (µg/mL)	Tmax (hours)	Bioavailability (%)	Reference
Rat	Tylosin Base	50	< 1.0	1-2	Not Reported	[6]
Rat	Tylosin Tartrate	50	< 1.0	1-2	Not Reported	[6]
Chicken	Tylosin Base	50	3.40	1.08	90.29	[7]
Pig	Tylosin Phosphate	50	Not Reported	1	Not Reported	[6]

Table 3: Recommended Dosages for Tylosin Salts in Different Animal Models

Animal Model	Administration Route	Recommended Dose (mg/kg)	Frequency	Duration	Reference
Mice	Oral (in-feed)	Varies with study design	Daily	Varies with study design	[8]
Mice	Intraperitoneal	10 - 500	Single dose	Varies with study design	[3]
Rats	Oral Gavage	0.005 - 200	Daily	Up to 6 weeks	[9]
Rats	In-feed	50	Daily	1 year	[6]
Poultry	Subcutaneous	25	Once daily	1 day	[10]
Poultry	Drinking Water	75	Daily	Varies with study design	[11]
Calves	Intramuscular	10	Daily	5 days	[12]
Pigs	Intramuscular	10	Daily	3 days	[13]

Experimental Protocols

Preparation of Tylosin Lactate for In Vivo Administration

1. Oral Gavage Solution Preparation:

- Vehicle: Sterile water, phosphate-buffered saline (PBS), or a 0.5% methylcellulose solution can be used as a vehicle.
- Procedure:
 - Determine the required concentration of **Tylosin lactate** based on the desired dosage and a standard administration volume (e.g., 10 mL/kg for mice).[\[14\]](#)
 - Weigh the appropriate amount of **Tylosin lactate** powder.

- Gradually add the vehicle while vortexing or stirring until the powder is completely dissolved.
- Ensure the final solution is clear and free of particulates. Prepare fresh daily.

2. Intraperitoneal (IP) Injection Solution Preparation:

- Vehicle: A sterile solution of propylene glycol and water for injection is a suitable vehicle.^[5] A common ratio is 50% propylene glycol in water.^[5]
- Procedure:
 - Determine the desired concentration of **Tylosin lactate**.
 - Dissolve the **Tylosin lactate** powder in propylene glycol with continuous stirring.^[5]
 - Add water for injection to reach the final volume and concentration.^[5]
 - Sterilize the final solution by filtering through a 0.22 µm syringe filter into a sterile vial.

Administration Protocols

1. Oral Gavage Administration in Mice and Rats:

- Materials:
 - Appropriately sized gavage needles (18-20 gauge for mice, 16-18 gauge for rats).^[15]
 - Syringes.
 - Prepared **Tylosin lactate** solution.
- Procedure:
 - Accurately weigh the animal to determine the correct volume of the dosing solution.
 - Restrain the animal firmly but gently, ensuring the head and body are in a straight line to facilitate the passage of the gavage needle.

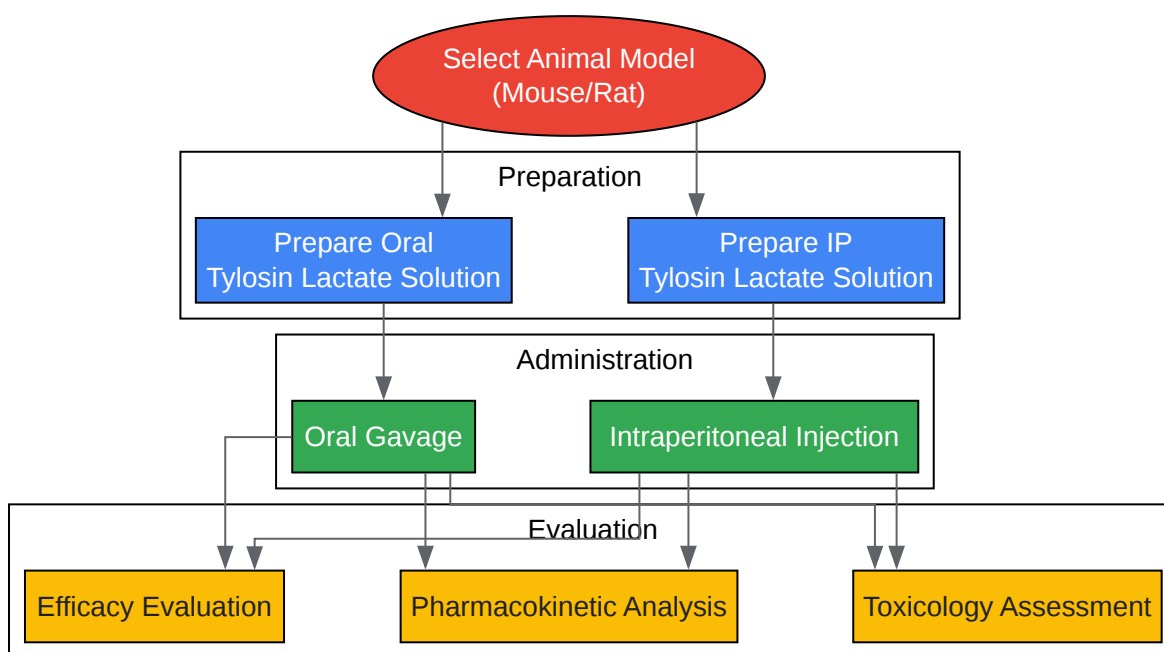
- Measure the gavage needle from the tip of the animal's nose to the last rib to estimate the length to be inserted.
- Gently insert the gavage needle into the diastema (gap between the incisors and molars) and advance it along the roof of the mouth towards the esophagus. The needle should pass with minimal resistance.
- Administer the solution slowly.
- Withdraw the needle gently and return the animal to its cage.
- Monitor the animal for any signs of distress.

2. Intraperitoneal (IP) Injection in Mice and Rats:

- Materials:
 - Sterile syringes and needles (25-27 gauge for mice, 23-25 gauge for rats).[\[14\]](#)
 - Prepared sterile **Tylosin lactate** solution.
- Procedure:
 - Weigh the animal to calculate the required injection volume. The maximum recommended IP injection volume is typically 10 mL/kg.[\[14\]](#)
 - Restrain the animal to expose the abdomen. For rats, a two-person technique is often preferred.[\[14\]](#)
 - Locate the injection site in the lower right quadrant of the abdomen to avoid the cecum and bladder.[\[14\]](#)
 - Insert the needle at a 30-40° angle with the bevel facing up.[\[14\]](#)
 - Aspirate to ensure no fluid (e.g., urine, intestinal contents) is drawn into the syringe.
 - Inject the solution smoothly.

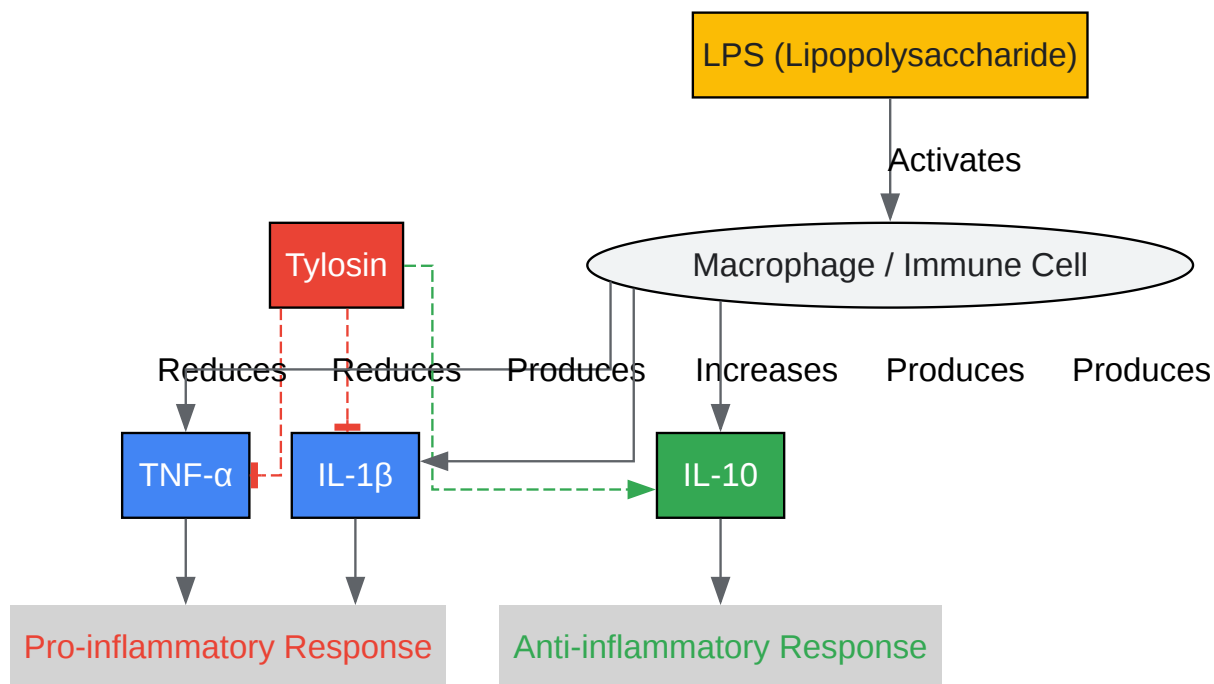
- Withdraw the needle and return the animal to its cage.
- Observe the animal for any adverse reactions.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for in vivo **Tylosin lactate** studies.



[Click to download full resolution via product page](#)

Caption: Immunomodulatory effects of Tylosin on cytokine production.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tylosin - Wikipedia [en.wikipedia.org]
- 2. ijvr.shirazu.ac.ir [ijvr.shirazu.ac.ir]
- 3. Effects of tylosin on serum cytokine levels in healthy and lipopolysaccharide-treated mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Experimental immunology Effect of tylosin and prebiotics on the level of cytokines and lymphocyte immunophenotyping parameters in calves [termia.pl]
- 5. veterinaryworld.org [veterinaryworld.org]

- 6. 738. Tylosin (WHO Food Additives Series 29) [inchem.org]
- 7. Pharmacokinetics and Tissue Residues of Tylosin in Broiler Chickens [scirp.org]
- 8. Effects of the Antibiotics Growth Promoter Tylosin on Swine Gut Microbiota - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. products.kela.health [products.kela.health]
- 11. Tylosin | Antibacterial | Antibiotic | TargetMol [targetmol.com]
- 12. fao.org [fao.org]
- 13. dutchfarmint.com [dutchfarmint.com]
- 14. animalcare.ubc.ca [animalcare.ubc.ca]
- 15. animalcare.ubc.ca [animalcare.ubc.ca]
- To cite this document: BenchChem. [In Vivo Administration Protocol for Tylosin Lactate in Animal Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682566#in-vivo-administration-protocol-for-tylosin-lactate-in-animal-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com